

# Proper Disposal of Flumequine-13C3: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: Flumequine-13C3

Cat. No.: B563882

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This guide provides essential safety and logistical information for the proper disposal of **Flumequine-13C3**, a stable isotope-labeled fluoroquinolone antibiotic used as an internal standard in mass spectrometry analyses.<sup>[1]</sup> Adherence to these procedures is critical for ensuring laboratory safety and environmental compliance.

## Key Safety and Handling Information

**Flumequine-13C3** is labeled with Carbon-13, a stable, non-radioactive isotope.<sup>[2]</sup> Therefore, its disposal is governed by the chemical properties of the parent compound, flumequine, not by radiological safety requirements.<sup>[2][3]</sup> While one Safety Data Sheet (SDS) for **Flumequine-13C3** classifies the substance as not hazardous<sup>[4]</sup>, other SDSs for the parent compound, flumequine, identify it as a skin, eye, and respiratory tract irritant that should be treated as hazardous waste.<sup>[5][6]</sup> For maximum safety, it is imperative to handle and dispose of **Flumequine-13C3** as a hazardous chemical.

### Quantitative Data Summary

Property	Value	Source
CAS Number	1185049-09-5	[4]
Molecular Formula	C <sub>11</sub> <sup>13</sup> C <sub>3</sub> H <sub>12</sub> FNO <sub>3</sub>	[1]
Appearance	White Crystalline Powder	[7]
Melting Point	253 - 255 °C / 487.4 - 491 °F (for Flumequine)	[8]
NFPA Ratings	Health: 0, Fire: 0, Reactivity: 0	[4]
HMIS-Ratings	Health: 0, Fire: 0, Reactivity: 0	[4]
Hazards (Parent Compound)	Skin Irritant (H315), Eye Irritant (H319), Respiratory Irritant (H335)	[6]

## Disposal Protocol: Step-by-Step Methodology

This protocol outlines the required steps for the safe disposal of **Flumequine-13C3** from a laboratory setting.

### 1. Personal Protective Equipment (PPE) and Engineering Controls:

- PPE: Wear appropriate personal protective equipment, including a lab coat, safety glasses with side shields (or goggles), and chemical-resistant gloves.[7][9]
- Ventilation: Handle the material in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust.[7][8]

### 2. Waste Segregation and Collection:

- Designated Waste Container: Designate a specific, sealable, and clearly labeled hazardous waste container for **Flumequine-13C3** and materials contaminated with it.
- Solid Waste:

- Collect waste **Flumequine-13C3** powder, contaminated personal protective equipment (e.g., gloves, weighing paper), and any lab materials (e.g., pipette tips, vials) that have come into contact with the compound.
- Place these items directly into the designated solid hazardous waste container.<sup>[8]</sup>
- Liquid Waste:
  - If **Flumequine-13C3** has been dissolved in a solvent, collect the solution in a designated hazardous liquid waste container.
  - Crucially, do not empty into drains or mix with aqueous waste streams.<sup>[5]</sup> The container must be compatible with the solvent used.

### 3. Labeling and Storage:

- Labeling: Clearly label the hazardous waste container with "Hazardous Waste," the full chemical name "**Flumequine-13C3**," and any solvent constituents.
- Storage: Keep the waste container sealed when not in use.<sup>[9]</sup> Store it in a designated, secure area away from incompatible materials, pending pickup by your institution's Environmental Health and Safety (EHS) department.

### 4. Arranging for Final Disposal:

- Contact EHS: Follow your institution's specific procedures for hazardous waste disposal. This typically involves contacting the EHS or a similar waste management department to schedule a pickup.
- Documentation: Maintain accurate records of the waste generated, as required by your institution and local regulations.

### 5. Decontamination:

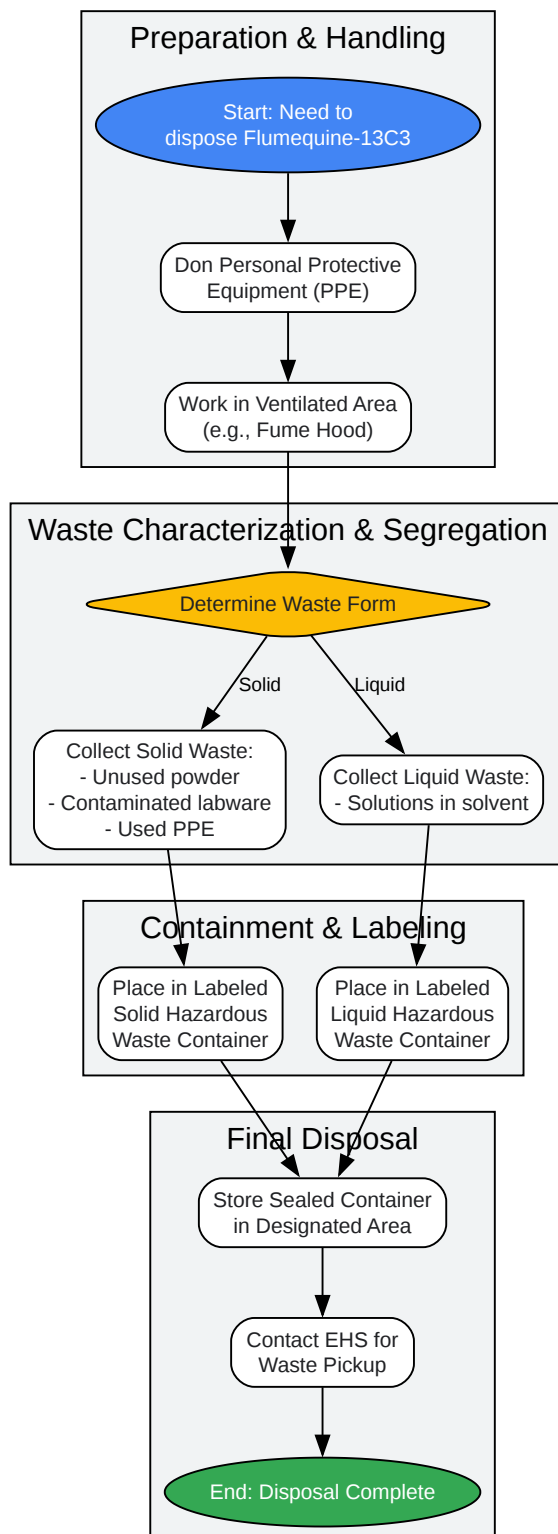
- Work Surfaces: Thoroughly clean and decontaminate all work surfaces and equipment after handling **Flumequine-13C3**.

- Spills: In case of a spill, prevent further leakage if safe to do so.<sup>[7]</sup> Carefully sweep up the solid material, avoiding dust formation, and place it in the designated hazardous waste container.<sup>[7]</sup><sup>[8]</sup>

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Flumequine-13C3**.

## Flumequine-13C3 Disposal Workflow

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Caption: Workflow for the safe handling and disposal of **Flumequine-13C3** waste.

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